

4-Bromo-2,6-difluorobenzonitrile material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: **4-Bromo-2,6-difluorobenzonitrile**

Cat. No.: **B047616**

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An In-Depth Technical Guide to the Material Safety Data Sheet for **4-Bromo-2,6-difluorobenzonitrile**

Core Chemical Identity and Properties

4-Bromo-2,6-difluorobenzonitrile is a halogenated aromatic nitrile, a class of compounds often utilized as building blocks in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries.^[1] Its specific structure, featuring a bromine atom and two fluorine atoms on the benzonitrile core, imparts distinct reactivity and physicochemical properties that are crucial for its application but also inform its hazard profile.

A precise understanding of its fundamental properties is the first step in safe handling. This data, summarized below, has been compiled from multiple authoritative sources.

| Property | Value | Source(s) |
|-------------------|--|---|
| CAS Number | 123843-67-4 | [2] [3] |
| Molecular Formula | C ₇ H ₂ BrF ₂ N | [1] [3] |
| Molecular Weight | ~218.00 g/mol | [3] [4] |
| Appearance | Off-white crystalline solid | [2] |
| Melting Point | 78 - 82 °C / 172.4 - 179.6 °F | [1] [2] [5] |
| IUPAC Name | 4-bromo-2,6-difluorobenzonitrile | [4] [5] |

Hazard Identification and Risk Assessment: A Proactive Approach

Understanding the hazards associated with **4-Bromo-2,6-difluorobenzonitrile** is not merely a regulatory formality but the cornerstone of a proactive safety strategy. This compound is classified as acutely toxic and an irritant, demanding rigorous containment and personal protection.[\[4\]](#)[\[6\]](#) The Globally Harmonized System (GHS) provides a clear picture of its potential dangers.

GHS Hazard Classification Summary[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

| Hazard Class | Hazard Statement | Signal Word | Pictogram |
|--|---|------------------|------------------------------|
| Acute Toxicity, Oral (Category 3) | H301: Toxic if swallowed | Danger | GHS06 (Skull and Crossbones) |
| Acute Toxicity, Dermal (Category 3/4) | H311: Toxic in contact with skin / H312: Harmful in contact with skin | Danger / Warning | GHS06 / GHS07 |
| Acute Toxicity, Inhalation (Category 3/4) | H331: Toxic if inhaled / H332: Harmful if inhaled | Danger / Warning | GHS06 / GHS07 |
| Skin Corrosion/Irritation (Category 2) | H315: Causes skin irritation | Warning | GHS07 (Exclamation Mark) |
| Serious Eye Damage/Irritation (Category 2A) | H319: Causes serious eye irritation | Warning | GHS07 |
| Specific target organ toxicity (single exposure) | H335: May cause respiratory irritation | Warning | GHS07 |

The primary routes of exposure—ingestion, skin contact, and inhalation—are all associated with significant toxicity.^[6] The nitrile functional group (-C≡N) can be metabolized to release cyanide ions, a mechanism underlying the acute toxicity of many organic nitriles. Therefore, preventing any form of direct contact or aerosol inhalation is paramount.

Exposure Control and Personal Protective Equipment (PPE)

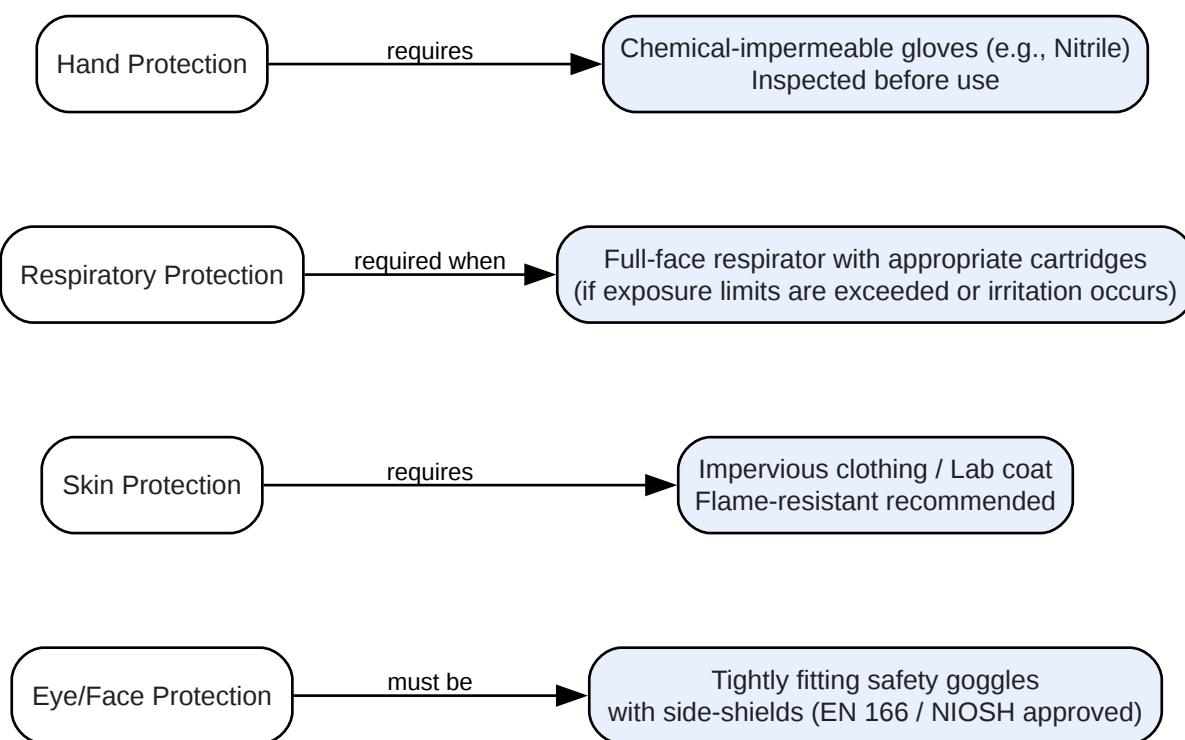
Engineering controls and personal protective equipment are the primary defenses against exposure. The selection of appropriate PPE is not a one-size-fits-all approach; it is dictated by the specific hazards of the chemical.

Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All handling of **4-Bromo-2,6-difluorobenzonitrile** solid and any solutions should be performed exclusively within a certified chemical fume hood to mitigate the risk of inhaling toxic dust or vapors.[2][8]
- Ventilation: Ensure the laboratory has adequate general ventilation to prevent the accumulation of contaminants.[3][8]
- Safety Stations: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[2][9]

Personal Protective Equipment (PPE) Protocol

The following protocol outlines the mandatory PPE for handling this compound. The logic is to create a complete barrier against all potential exposure routes.



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Caption: Personal Protective Equipment (PPE) Selection Logic.

Safe Handling, Storage, and Disposal Protocols

Adherence to strict protocols for handling and storage is essential for preventing accidents and ensuring long-term stability of the material.

Step-by-Step Safe Handling Protocol

- Pre-Handling Check: Before starting work, confirm the fume hood is operational, all required PPE is available and in good condition, and the locations of the nearest safety shower and eyewash station are known.
- Containment: Conduct all weighing and transfers of the solid material on a disposable work surface (e.g., weigh paper or a plastic weigh boat) within the fume hood to contain any spills.
- Avoid Dust Generation: Handle the solid gently to prevent the formation of dust.[2][3][8]
- Tool Use: Use non-sparking tools for transfers.[8]
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[2][8] Do not eat, drink, or smoke in the work area.[6][8]
- Decontamination: Decontaminate all surfaces and equipment after use. Dispose of contaminated disposable items as hazardous waste.

Storage Requirements

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][3][8]
- Environment: Store away from incompatible materials and foodstuff containers.[8][10] Some sources recommend storing under an inert gas as the material may be hygroscopic.[3]
- Location: Store in a locked cabinet or area accessible only to authorized personnel.[2][6]

Disposal Considerations

Disposal of **4-Bromo-2,6-difluorobenzonitrile** and its containers must be treated as hazardous waste.[2]

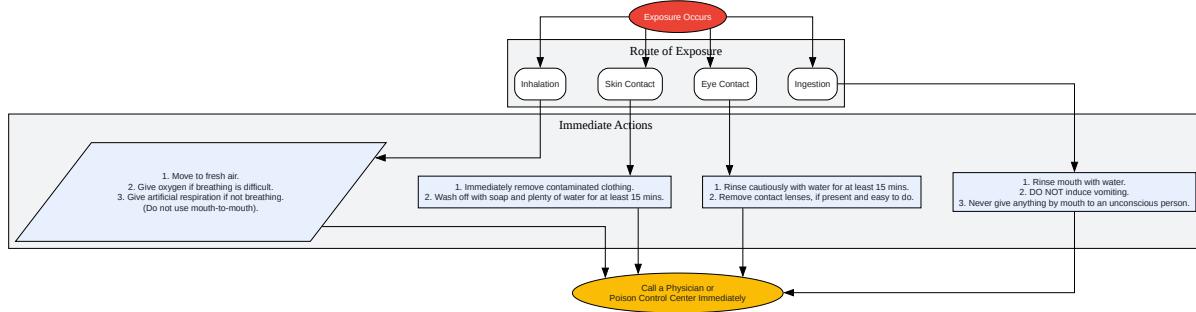
- Generator's Responsibility: Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[2]
- Method: Engage a licensed professional waste disposal service. Do not empty into drains or release into the environment.[2][3]

Emergency Procedures: First Aid and Spill Response

Rapid and correct response to an emergency can significantly mitigate harm. All personnel working with this chemical must be trained on these procedures.

First-Aid Measures

Immediate medical attention is required for any significant exposure.[2] Always show the Safety Data Sheet to the attending medical personnel.[3]



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Caption: Emergency First-Aid Response Workflow.

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration, but avoid mouth-to-mouth resuscitation.[11][2]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[11][2]
- Eye Contact: Rinse eyes immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[2][3] Remove contact lenses if it is safe to do so.[2]
- Ingestion: Do NOT induce vomiting.[2] Rinse the mouth with water and call a physician or poison control center immediately.[11][2] Never give anything by mouth to an unconscious person.[11][3]

Spill and Accidental Release Protocol

- Evacuate: Evacuate personnel to a safe area, keeping people away and upwind of the spill.
[\[2\]](#)[\[8\]](#)
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so.
[\[11\]](#)
- Protect: Wear full PPE, including respiratory protection, during cleanup.
- Clean-up: For a solid spill, sweep up and shovel the material into a suitable, labeled container for disposal. Avoid creating dust.
[\[2\]](#)[\[3\]](#)
- Report: Report the incident according to institutional protocols.

Fire-Fighting Measures

While not highly flammable, the thermal decomposition of **4-Bromo-2,6-difluorobenzonitrile** can release hazardous and irritating gases and vapors, such as carbon oxides, nitrogen oxides, hydrogen bromide, and hydrogen fluoride.
[\[2\]](#)[\[9\]](#)

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.
[\[11\]](#)[\[3\]](#)
- Protective Actions for Firefighters: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.
[\[11\]](#)[\[2\]](#)

Toxicological and Ecological Information

- Toxicology: The toxicological properties of this specific compound have not been fully investigated.
[\[2\]](#) However, the GHS classification indicates significant acute toxicity.
[\[4\]](#) Prolonged or repeated exposure may cause allergic reactions in sensitive individuals.
[\[3\]](#) It is not classified as a carcinogen by IARC.
[\[3\]](#)
- Ecology: Ecotoxicity data is largely unavailable.
[\[11\]](#)[\[2\]](#) As a precaution, do not allow the material to be released into the environment or enter drains.
[\[2\]](#)[\[3\]](#) Its low water solubility suggests it is not likely to be mobile in the environment.
[\[2\]](#)

References

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